

A Comprehensive Guide to the Administration of Pasireotide Pamoate in Rodent Studies

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Compound of Interest

Compound Name: Pasireotide Pamoate

Cat. No.: B1678483

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

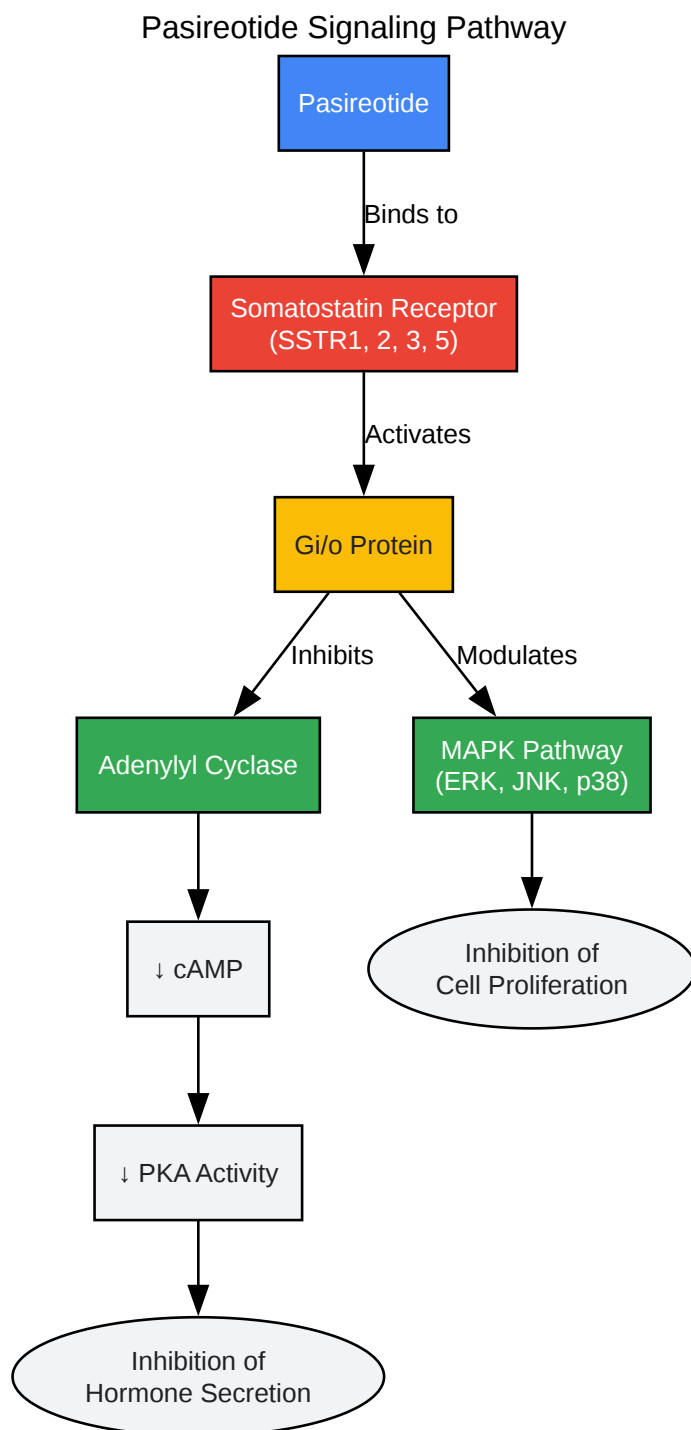
This document provides detailed protocols and application notes for the administration of **Pasireotide Pamoate** in rodent studies. Pasireotide, a somatostatin analogue, is a valuable tool for investigating a variety of physiological and pathological processes, particularly in the fields of endocrinology and oncology.[1][2] This guide offers standardized procedures to ensure reproducibility and accuracy in preclinical research.

Mechanism of Action

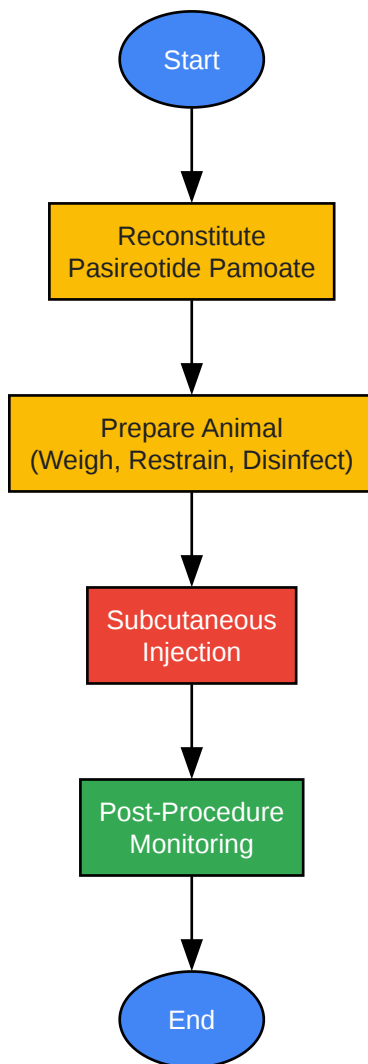
Pasireotide is a synthetic cyclohexapeptide that mimics the action of the natural hormone somatostatin.[3] It exerts its effects by binding to and activating somatostatin receptors (SSTRs), which are G protein-coupled receptors.[4][5] Pasireotide has a broad binding profile, with high affinity for SSTR subtypes 1, 2, 3, and 5.[1][6][7] This is in contrast to older somatostatin analogues like octreotide, which primarily target SSTR2.[8] The activation of these receptors triggers a cascade of intracellular signaling pathways, including the inhibition of adenylyl cyclase and the modulation of mitogen-activated protein kinase (MAPK) pathways, ultimately leading to the inhibition of hormone secretion and cell proliferation.[9]

Signaling Pathway of Pasireotide

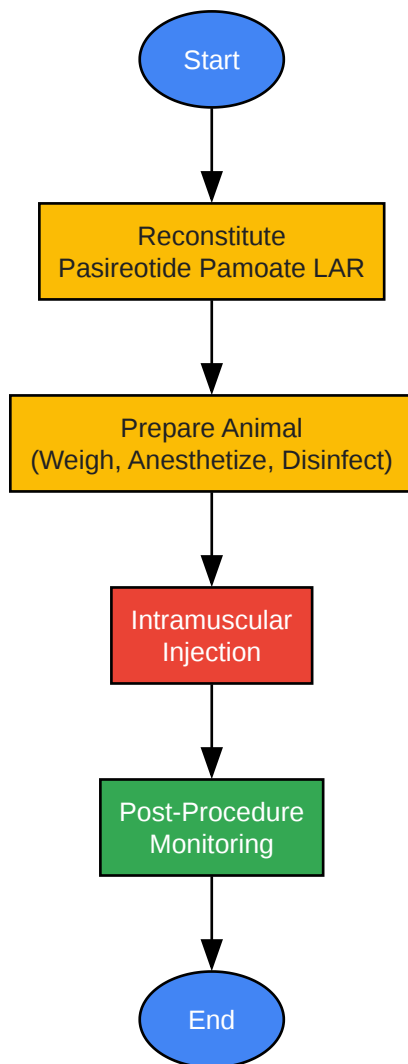
The binding of Pasireotide to somatostatin receptors initiates a series of intracellular events. The following diagram illustrates the general signaling pathway.



Subcutaneous Administration Workflow



Intramuscular Administration Workflow



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